

Application Notes and Protocols for Hypnorm® in Rat Stereotaxic Surgery

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Compound of Interest	
Compound Name:	Hypnorm
Cat. No.:	B1201082
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Audience: Researchers, scientists, and drug development professionals.

Introduction

Hypnorm® is a neuroleptanalgesic agent commonly used in veterinary medicine and scientific research to induce sedation and anesthesia in various animal models, including rats. It is a combination of fentanyl citrate, a potent synthetic opioid analgesic, and fluanisone, a butyrophenone neuroleptic.^{[1][2]} This combination provides profound analgesia and sedation, making it suitable for surgical procedures such as stereotaxic surgery.^{[3][4]} For procedures requiring significant muscle relaxation, **Hypnorm®** is often used in conjunction with a benzodiazepine like diazepam or midazolam.^{[5][6]}

These application notes provide a detailed protocol for the use of **Hypnorm®** in stereotaxic surgery in rats, covering pre-operative, operative, and post-operative procedures.

Data Presentation

Table 1: Anesthetic Dosages and Administration for Rats

Anesthetic Combination	Drug Concentration s	Dosage	Route of Administration	Recommended Use
Hypnorm® alone	Fentanyl citrate: 0.315 mg/mLFluanisone e: 10 mg/mL	0.4 mL/kg	Intramuscular (IM) or Intraperitoneal (IP)	Minor procedures not requiring extensive muscle relaxation.[5]
Hypnorm® + Diazepam	Fentanyl citrate: 0.315 mg/mLFluanisone e: 10 mg/mL Diazepam : 5 mg/mL	Hypnorm®: 0.3 mL/kg (IM)Diazepam: 2.5 mg/kg (IP)	IM and IP	Surgical anesthesia with muscle relaxation.[5]
Hypnorm® + Midazolam	See preparation notes below.	10.0 mL/kg of the mixture	IP	Surgical anesthesia with muscle relaxation.[6]

Note on **Hypnorm® + Midazolam Mixture Preparation:** Clinical experience has shown that midazolam is miscible with **Hypnorm®** at appropriate dilutions.[5] A common method involves diluting both **Hypnorm®** and a 5 mg/mL midazolam solution 1:1 with sterile water for injection before mixing them in equal parts.[6] The resulting mixture contains approximately 1.25 mg/mL midazolam, 2.5 mg/mL fluanisone, and 0.079 mg/mL fentanyl citrate.[5][6]

Table 2: Key Physiological Parameters and Monitoring

Parameter	Normal Range (Anesthetized Rat)	Monitoring Frequency	Potential Issues & Considerations
Respiratory Rate	50-80 breaths/min	Continuous	Fentanyl can cause respiratory depression. A drop of 50% can be normal, but close monitoring is essential.[3][6]
Heart Rate	250-450 beats/min	Continuous	Bradycardia (slowing of the heart rate) can occur.[3]
Body Temperature	37.5 - 38.5°C	Continuous	Anesthesia often induces hypothermia. Use of a heating pad is crucial.[2][7]
Blood Oxygen Saturation	>90%	Continuous	To ensure adequate oxygenation.[7]
Reflexes (Pedal, Corneal)	Absent	Intermittent (to check depth of anesthesia)	Presence of reflexes indicates insufficient anesthetic depth.[8]

Experimental Protocols

Pre-Operative Preparation

- Animal Acclimation: Animals should be allowed to acclimate to the facility for at least 3 days prior to surgery.[9]
- Health Check: Examine each rat for any signs of illness that would make it unsuitable for surgery.[10]
- Fasting: Pre-anesthetic fasting is generally not necessary for rodents. If required for specific experimental reasons, it should be limited to a maximum of 2-3 hours, as prolonged fasting can be detrimental due to their high metabolic rate. Water should never be restricted.[9]

- Weighing: Accurately weigh the animal to calculate the correct anesthetic dosage.[10]
- Pre-emptive Analgesia: Administer a pre-emptive analgesic, such as carprofen (4.0-5.0 mg/kg, subcutaneously), to minimize post-operative pain.[7][10]
- Environment: Prepare a clean and sterile surgical area. The stereotaxic apparatus should be disinfected.[7] Ensure a heating pad is ready to maintain the rat's body temperature during surgery.[7]

Anesthesia and Surgical Procedure

- Anesthetic Administration: Administer the chosen anesthetic combination as detailed in Table 1.
- Induction Period: Place the rat in a quiet, warm cage until anesthesia is induced. The duration of sedation and immobilization with **Hypnorm®** alone is approximately 30-60 minutes.[5]
- Eye Protection: Apply a sterile, non-medicated ophthalmic ointment to the eyes to prevent corneal drying during the procedure.[9]
- Hair Removal: Once the rat is fully anesthetized (confirmed by loss of pedal withdrawal reflex), shave the hair from the surgical site on the head.[8]
- Positioning: Secure the rat in the stereotaxic apparatus. Ensure ear bars are placed correctly to avoid injury.[8]
- Surgical Site Preparation: Clean the shaved area with an antiseptic solution (e.g., chlorhexidine or povidone-iodine) followed by alcohol, repeating this process three times.[10]
- Local Anesthesia: Infiltrate the scalp with a local anesthetic such as lidocaine to provide additional pain relief and reduce bleeding.[7]
- Monitoring: Throughout the surgery, continuously monitor the rat's vital signs as outlined in Table 2.[7] Pay close attention to respiratory rate and body temperature.[2][3]
- Stereotaxic Surgery: Perform the intended stereotaxic procedure.

- Suturing: After the procedure, suture the incision.

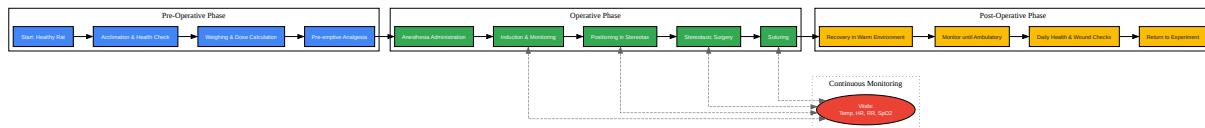
Post-Operative Care

- Recovery Environment: Place the rat in a clean, warm recovery cage. To prevent hypothermia, the cage can be placed on a heating pad or in an incubator set to a suitable temperature (e.g., 28°C).[7]
- Monitoring during Recovery: Continuously observe the animal until it is fully ambulatory.[10]
- Hydration: A subcutaneous injection of sterile saline can aid in rehydration.[7]
- Pain Management: Continue to monitor for signs of pain using a grimace scale or by observing behavior.[8] Administer post-operative analgesics as required. Buprenorphine and carprofen are commonly used options.[10]
- Daily Checks: For the first few days after surgery, monitor the rat's weight, food and water intake, and general condition daily.[7]
- Wound Care: Inspect the surgical wound for signs of infection.[7]

Potential Adverse Effects and Mitigation

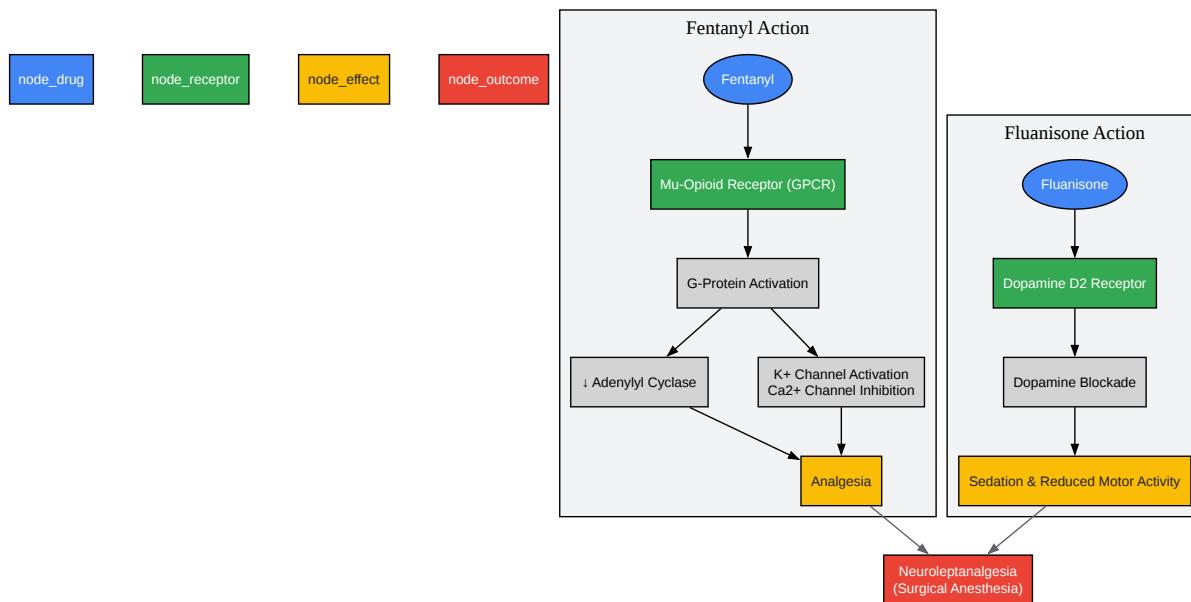
- Respiratory Depression: This is a known side effect of fentanyl.[3] Ensure the animal's breathing is not severely compromised. In case of severe depression, a narcotic antagonist like naloxone may be required.[5]
- Hypotension and Bradycardia: These cardiovascular effects can also occur.[3] Careful monitoring is essential.
- Hypothermia: The high surface area-to-body mass ratio of rats makes them prone to heat loss under anesthesia.[2] Maintaining body temperature with a heating pad is critical.[7]
- Random Movements: Even under surgical anesthesia, animals may exhibit random movements not related to painful stimuli.[11][12][13] While this may not interfere with all procedures, it could be problematic for those requiring high precision.[11][12]

Visualizations



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Caption: Workflow for stereotaxic surgery in rats using **Hypnorm** anesthesia.



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Caption: Mechanism of action for **Hypnorm**'s components, fentanyl and fluanisone.

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